

# Safety and Handling of Hydroflumethiazide-13CD2: A Technical Guide

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## Compound of Interest

Compound Name: Hydroflumethiazide-13CD2

Cat. No.: B564945

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This guide provides comprehensive safety and handling information for **Hydroflumethiazide-13CD2**, intended for researchers, scientists, and professionals in drug development. The following guidelines are based on the known properties of the parent compound, Hydroflumethiazide, as the isotopic labeling with <sup>13</sup>C and Deuterium is not expected to alter its chemical reactivity or toxicological profile.

## Hazard Identification and Classification

**Hydroflumethiazide-13CD2** is classified as a hazardous substance. The primary health hazards are related to its potential for sensitization and allergic reactions.

GHS Classification:

- Respiratory Sensitization: Category 1 (H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled)
- Skin Sensitization: Category 1 (H317: May cause an allergic skin reaction)
- Carcinogenicity: Suspected of causing cancer (Category 2)

Pictograms:

Health Hazard

Signal Word: Danger

#### Potential Health Effects:

- Inhalation: May cause irritation and potential allergic reactions.[\[1\]](#)
- Skin Contact: May cause irritation and allergic skin reactions.[\[1\]](#)
- Eye Contact: Causes mild irritation.
- Ingestion: May cause irritation and has a slightly bitter taste. Overdose may lead to severe symptoms including difficulty breathing and coma.

## Toxicological Data

The following table summarizes the available toxicological data for Hydroflumethiazide.

Parameter	Value	Species	Route	Reference
LD50	>10 g/kg	Mouse	Oral	
LD50	6,280 mg/kg	Mouse	Intraperitoneal	
Probable Oral Lethal Dose (Human)	0.5-5 g/kg	Human	Oral	

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub> S <sub>2</sub>	
Molecular Weight	331.3 g/mol	
Appearance	White to cream-colored, finely divided, crystalline powder	
Solubility	Acetone (>100 mg/mL), Methanol (58 mg/mL), Acetonitrile (43 mg/mL), Water (0.3 mg/mL), Ether (0.2 mg/mL), Benzene (<0.1 mg/mL). Soluble in dilute alkali.	
Melting Point	Not Determined	
Flash Point	Not Applicable	
Decomposition Temperature	Not Determined	

## Experimental Protocols: Safe Handling and Storage

Adherence to the following protocols is crucial to minimize risk when handling

### Hydroflumethiazide-13CD<sub>2</sub>.

#### 4.1 Personal Protective Equipment (PPE):

- Respiratory Protection: Use an approved respirator when handling the powder to avoid inhalation of dust.
- Hand Protection: Wear chemically compatible gloves. Gloves must be inspected prior to use.
- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Skin and Body Protection: Wear protective clothing.

#### 4.2 General Handling:

- Minimize dust generation and accumulation.
- If tablets are crushed or broken, avoid breathing the dust and prevent contact with eyes, skin, and clothing.
- Work under a chemical fume hood.
- Wash hands thoroughly after handling.

#### 4.3 Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- Store at room temperature.
- Store locked up or in an area accessible only to qualified or authorized personnel.

## Emergency Procedures

#### 5.1 First-Aid Measures:

Exposure Route	First-Aid Protocol	Reference
Inhalation	Remove to fresh air. If breathing is difficult, seek medical attention.	
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.	
Eye Contact	Flush with copious quantities of tepid water for at least 15 minutes. Consult a doctor.	
Ingestion	Flush out mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	

## 5.2 Spill Response:

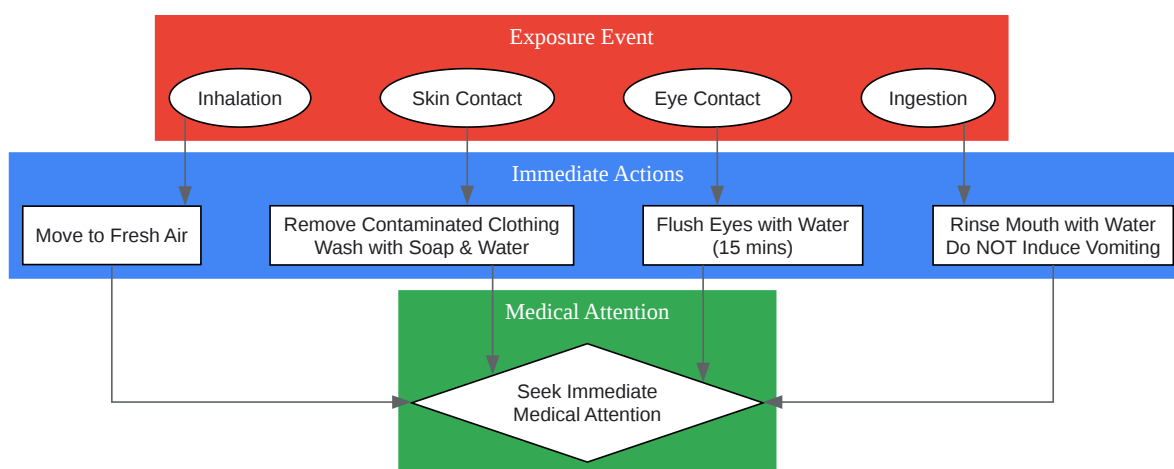
- Evacuate and Ventilate: Keep unnecessary personnel away and ensure adequate ventilation.
- Wear PPE: Don approved respiratory protection, chemically compatible gloves, and protective clothing.
- Containment: Avoid discharge into drains, water courses, or onto the ground.
- Clean-up: Wipe up the spillage or collect it using a high-efficiency vacuum cleaner. Avoid breathing dust.
- Disposal: Place the spillage in an appropriately labeled container for disposal.
- Decontaminate: Wash the spill site.

### 5.3 Fire-Fighting Measures:

- Suitable Extinguishing Media: Water, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Combustion may produce carbon oxides, nitrogen oxides, hydrogen fluoride, and sulfur oxides.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

## Visualized Workflows and Pathways

The following diagrams illustrate key safety and handling workflows.



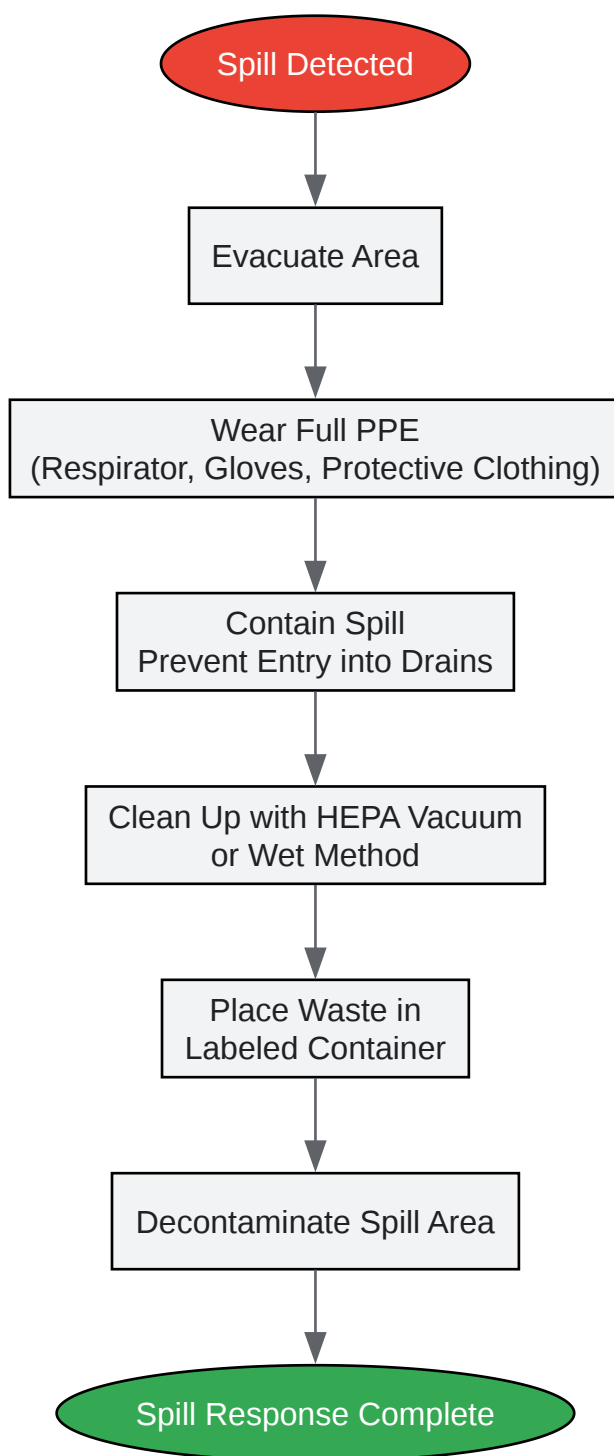
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Caption: Emergency first-aid workflow for **Hydroflumethiazide-13CD2** exposure.



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Caption: General workflow for safely handling **Hydroflumethiazide-13CD2**.



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Caption: Step-by-step protocol for responding to a **Hydroflumethiazide-13CD2** spill.

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## References

- 1. medline.com [medline.com]
- To cite this document: BenchChem. [Safety and Handling of Hydroflumethiazide-13CD2: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b564945#safety-and-handling-guidelines-for-hydroflumethiazide-13cd2\]](https://www.benchchem.com/product/b564945#safety-and-handling-guidelines-for-hydroflumethiazide-13cd2)

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